

Essential Safety and Operational Guidance for Handling 3-Bromo-N,N-dimethylaniline

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Compound of Interest

Compound Name: **3-Bromo-N,N-dimethylaniline**

Cat. No.: **B018768**

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This document provides critical safety and logistical information for the handling, storage, and disposal of **3-Bromo-N,N-dimethylaniline** (CAS No. 16518-62-0). The following procedures are compiled from safety data sheets and are intended to establish a robust framework for safe laboratory operations for researchers, scientists, and drug development professionals.

Hazard Summary: **3-Bromo-N,N-dimethylaniline** is harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is known to cause skin irritation and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Effective protection is paramount when handling this compound. The following table summarizes the recommended personal protective equipment.

Protection Type	Recommended Equipment	Standards and Specifications
Eye and Face	Safety glasses with side-shields or tightly fitting safety goggles. ^[4] A face shield should be used when there is a splash hazard. ^[4]	NIOSH (US) or EN 166 (EU) approved. ^[4]
Skin	Chemical-resistant gloves. A full-length lab coat, long pants, and closed-toe shoes are required. ^[4] For short-term use, nitrile gloves may be sufficient, but it is crucial to consult the glove manufacturer's compatibility data. ^{[4][5]} For similar compounds like aniline, Butyl, Neoprene, or Viton gloves are recommended for longer-term handling. ^[6]	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. ^[4]
Respiratory	A NIOSH-approved respirator is necessary when engineering controls are inadequate, during spills, or for nuisance exposures.	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. ^[4]

Experimental Protocols: Safe Handling and Disposal

Handling:

- Always work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.^{[1][5]}

- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[\[1\]](#)
- Avoid all direct contact with the substance. Do not get it in eyes, on skin, or on clothing.[\[1\]](#)[\[7\]](#)
- Prevent the formation of aerosols or dust.
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[3\]](#)
- The storage area should be secure.

Disposal:

- This material and its container must be disposed of as hazardous waste.[\[7\]](#)
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)
- Do not empty into drains.

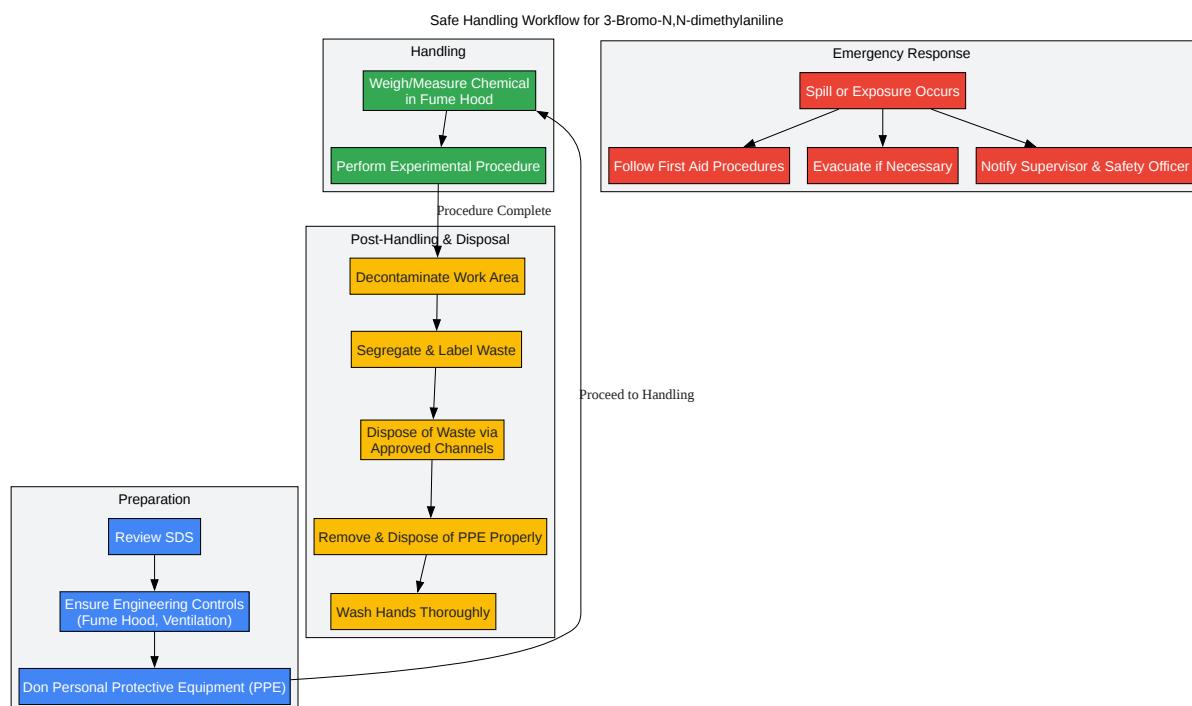
Emergency First Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#) Seek medical attention.
- In Case of Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing.

Seek immediate medical attention.

- If Swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately.[1][5]

Workflow for Safe Handling of 3-Bromo-N,N-dimethylaniline



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Caption: Workflow for the safe handling of **3-Bromo-N,N-dimethylaniline**.

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